

# Navigating the Disposal of Meridine: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Meridine

Cat. No.: B159762

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The proper disposal of chemical compounds is a critical aspect of laboratory safety and environmental responsibility. When it comes to a substance identified as "**Meridine**," it is crucial to first distinguish between two separate products that share this name to ensure correct handling and disposal procedures are followed. For researchers and scientists, "**Meridine**" most likely refers to the chemical compound with CAS number 129722-90-3. However, "**MERIDIAN®**" is also the brand name for a line of pesticide products containing Thiamethoxam. This guide provides detailed disposal procedures for both substances, tailored for a scientific audience.

## Proper Disposal of Meridine (Chemical Compound, CAS 129722-90-3)

**Meridine**, in the context of chemical research, is a nitrogen-containing heterocyclic organic compound.<sup>[1]</sup> While a comprehensive Safety Data Sheet (SDS) with specific disposal instructions is not readily available, the following procedures are based on best practices for the disposal of hazardous laboratory chemicals. A full risk assessment should be conducted before handling this compound.

Chemical and Physical Properties of **Meridine**:

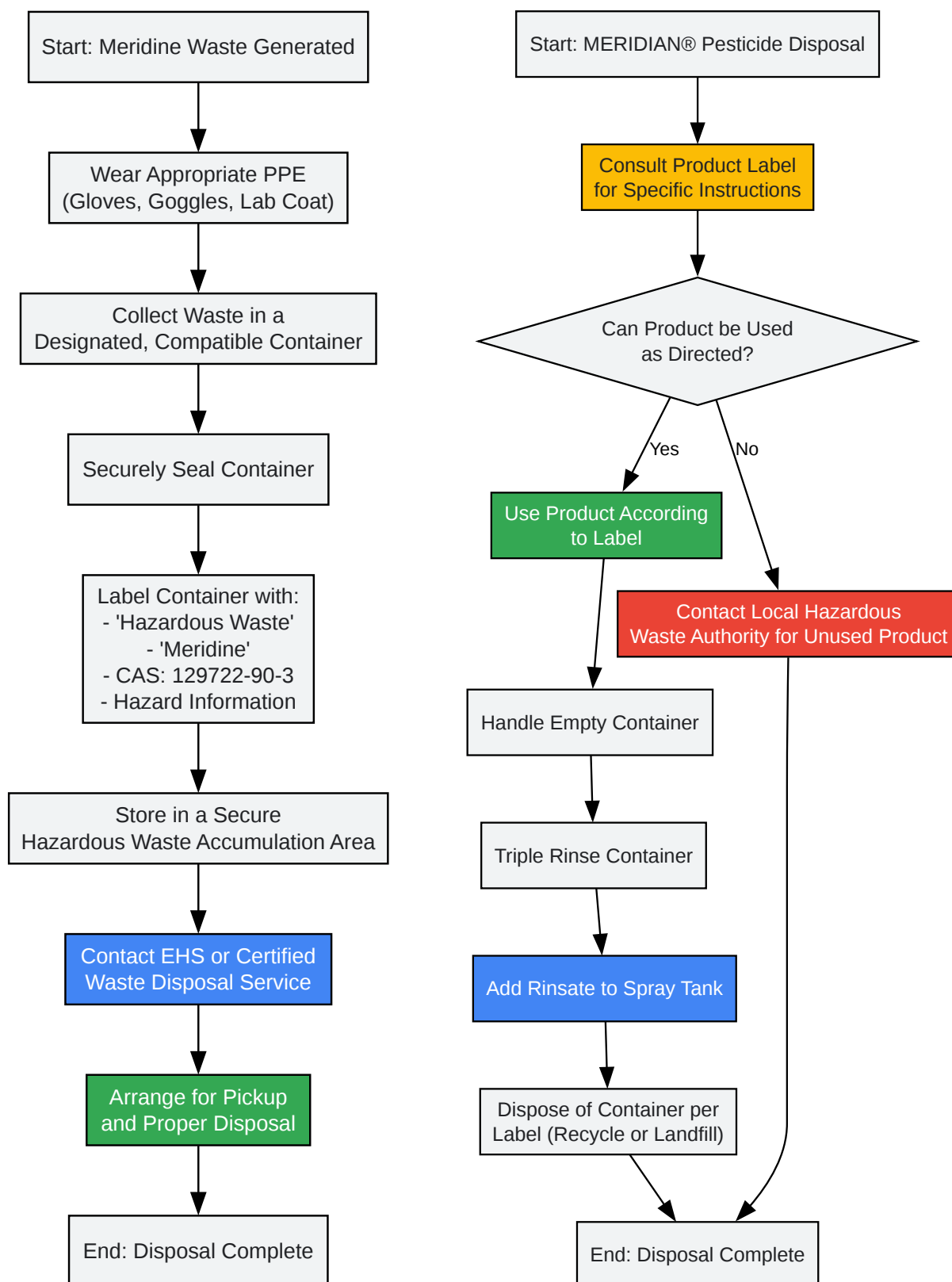
Property	Value
Molecular Formula	C <sub>18</sub> H <sub>9</sub> N <sub>3</sub> O <sub>2</sub> [1]
Molecular Weight	299.3 g/mol [1]
Boiling Point	633°C at 760 mmHg[2]
Flash Point	336.6°C[2]
Density	1.56 g/cm <sup>3</sup> [2]
Appearance	Data not available

#### Step-by-Step Disposal Protocol for Laboratory-Grade **Meridine**:

- Personal Protective Equipment (PPE): Before handling **Meridine**, ensure appropriate PPE is worn, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.
- Waste Collection:
  - Collect waste **Meridine**, including any contaminated materials (e.g., weighing paper, pipette tips), in a designated, leak-proof, and chemically compatible hazardous waste container.
  - Do not mix **Meridine** waste with other waste streams unless compatibility has been confirmed.
- Labeling:
  - Clearly label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**Meridine**," its CAS number (129722-90-3), and an indication of the hazards (e.g., "Toxic," "Handle with Care").
- Storage:
  - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.
- Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor.
- Never dispose of **Meridine** down the drain or in regular trash.

Experimental Workflow for **Meridine** Disposal:



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## References

- 1. Meridine | C18H9N3O2 | CID 72473 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cas 129722-90-3, Meridine | lookchem [lookchem.com]
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